

# JAB-3068 stability and proper storage conditions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: JAB-3068

Cat. No.: B15578387

[Get Quote](#)

## JAB-3068 Technical Support Center

Welcome to the **JAB-3068** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals with frequently asked questions and troubleshooting guidance for the handling and use of **JAB-3068** in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended method for preparing a stock solution of **JAB-3068**?

A1: For optimal results, it is recommended to prepare stock solutions of **JAB-3068** in fresh, high-quality Dimethyl Sulfoxide (DMSO). One supplier suggests a solubility of up to 95 mg/mL (199.35 mM) in DMSO.<sup>[1]</sup> It is crucial to use fresh DMSO, as moisture-absorbing DMSO can reduce the solubility of the compound.<sup>[1]</sup>

Q2: Are there specific storage conditions for the **JAB-3068** powder?

A2: While detailed, long-term stability data for **JAB-3068** powder is not publicly available, general best practices for small molecule inhibitors should be followed. Store the lyophilized powder in a cool, dry, and dark place. For specific product recommendations, always refer to the Certificate of Analysis (CoA) or datasheet provided by the supplier.

Q3: How should I store the **JAB-3068** stock solution?

A3: For short-term storage, stock solutions in DMSO can typically be stored at -20°C. For longer-term storage, aliquoting the stock solution into smaller, single-use vials is recommended to avoid repeated freeze-thaw cycles, and storing at -80°C is preferable. Always consult the supplier's handling instructions for the most accurate information.

Q4: Is **JAB-3068** stable in aqueous media for cell-based assays?

A4: It is recommended that working solutions for cell-based assays be prepared fresh from a DMSO stock solution for each experiment. The stability of **JAB-3068** in aqueous media over extended periods has not been widely reported. One supplier suggests that for in vivo use, a mixed solution should be used immediately for optimal results.<sup>[1]</sup> This implies that prolonged stability in aqueous solutions may be limited.

Q5: What is the development status of **JAB-3068**?

A5: Jacobio Pharmaceuticals has decided to discontinue the development of **JAB-3068**.<sup>[2]</sup> This decision was based on clinical data indicating that their second-generation SHP2 inhibitor, JAB-3312, demonstrates better efficacy and safety.<sup>[2]</sup>

## Troubleshooting Guide

Issue: I am observing lower than expected potency or inconsistent results in my experiments.

- **Solution Preparation:** Ensure that your stock solution was prepared using fresh, anhydrous DMSO.<sup>[1]</sup> The presence of water in the DMSO can affect the solubility and stability of the compound.
- **Age of Solution:** Are you using a freshly prepared working solution? **JAB-3068** solutions, particularly those for in vivo studies, are recommended for immediate use.<sup>[1]</sup> Avoid using working solutions that have been stored for an extended period.
- **Storage of Stock Solution:** Have your DMSO stock solutions undergone multiple freeze-thaw cycles? This can lead to degradation of the compound. It is advisable to prepare small aliquots of the stock solution to minimize this.

Issue: I am having difficulty dissolving **JAB-3068** at the desired concentration.

- **Solvent Quality:** Confirm that the DMSO you are using is of high purity and anhydrous.
- **Solubility Limits:** While a high solubility in DMSO has been reported (95 mg/mL), practical limits may vary based on the specific batch and purity of the compound and the solvent.<sup>[1]</sup> Consider preparing a slightly more dilute stock solution if you are consistently facing solubility issues.

## Quantitative Data Summary

Parameter	Value	Solvent/Vehicle	Source
IC50 (SHP2)	25.8 nM	Not specified	<sup>[3]</sup>
IC50 (KYSE-520 cell proliferation)	2.17 $\mu$ M	Not specified	<sup>[3]</sup>
Solubility in DMSO	95 mg/mL (199.35 mM)	DMSO	<sup>[1]</sup>
Preparation for in vivo (example 1)	47 mg/mL stock in DMSO, diluted with PEG300, Tween80, and ddH <sub>2</sub> O	DMSO, PEG300, Tween80, ddH <sub>2</sub> O	<sup>[1]</sup>
Preparation for in vivo (example 2)	11 mg/mL stock in DMSO, diluted with corn oil	DMSO, corn oil	<sup>[1]</sup>

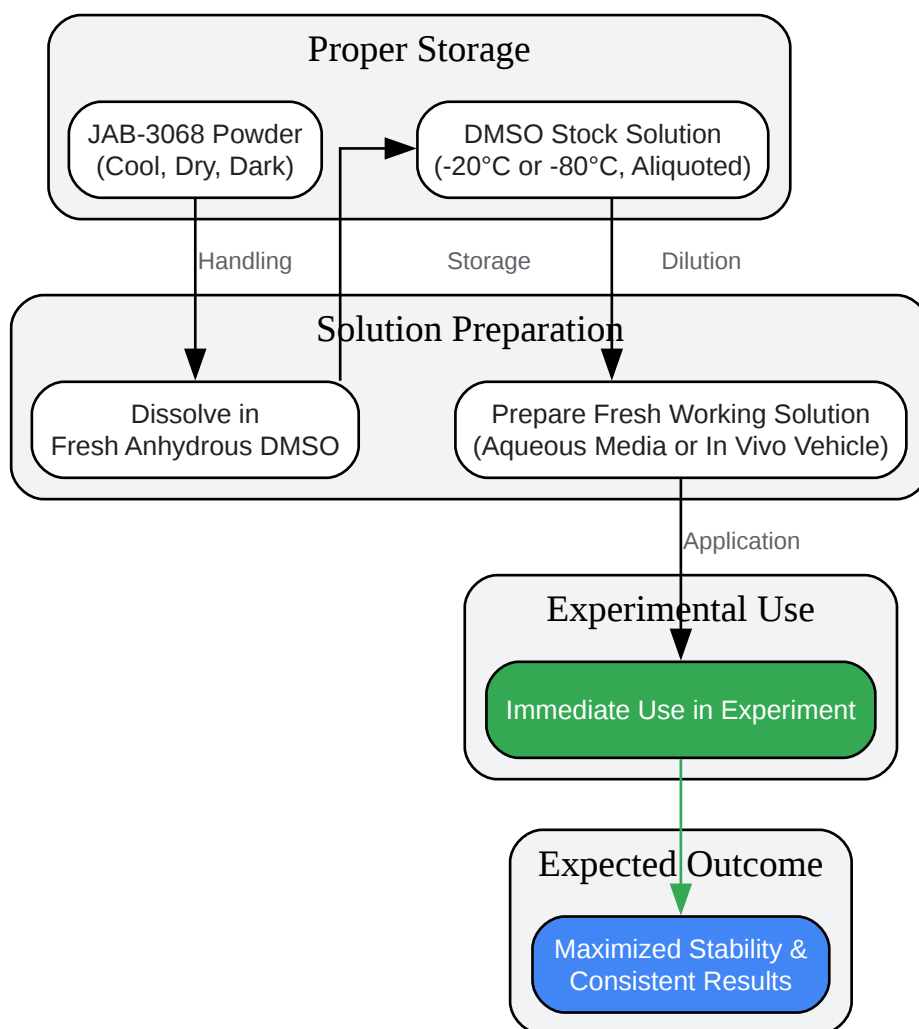
## Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO:

- Equilibrate the vial of **JAB-3068** powder to room temperature before opening.
- Weigh out the desired amount of **JAB-3068** powder using a calibrated analytical balance. The molecular weight of **JAB-3068** is 476.5 g/mol . To prepare 1 mL of a 10 mM solution, you would need 4.765 mg.
- Add the appropriate volume of fresh, anhydrous DMSO to the powder.

- Vortex or sonicate the solution until the compound is completely dissolved.
- Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

## Visual Guides



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. selleckchem.com [selleckchem.com]
- 2. www1.hkexnews.hk [www1.hkexnews.hk]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [JAB-3068 stability and proper storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15578387#jab-3068-stability-and-proper-storage-conditions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)